

Essential Safety and Operational Guidance for 3,5-Dihydroxybenzyl Alcohol

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Compound of Interest

Compound Name: 3,5-Dihydroxybenzyl alcohol

Cat. No.: B135415

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This document provides immediate, essential safety and logistical information for the handling and disposal of **3,5-Dihydroxybenzyl alcohol** (CAS No. 29654-55-5), a compound also known as 5-(Hydroxymethyl)resorcinol.

Hazard Identification and Classification:

3,5-Dihydroxybenzyl alcohol is classified as a hazardous chemical.^{[1][2]} It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5]}

Hazard Classification	Category
Skin Corrosion/Irritation	Category 2 ^{[1][2]}
Serious Eye Damage/Eye Irritation	Category 2 ^{[1][2]}
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system) ^{[1][2]}

Signal Word: Warning^{[1][2][3][5]}

Personal Protective Equipment (PPE)

To minimize exposure and ensure safe handling, the following personal protective equipment is mandatory.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be appropriate for splash hazards.
Hand Protection	Chemical-resistant gloves	Disposable nitrile gloves are suitable for protection.[6] Always inspect gloves before use and change them immediately if they become contaminated.[6]
Body Protection	Laboratory Coat	A standard lab coat should be worn and kept buttoned to protect skin and clothing.
Respiratory Protection	Dust Mask	A NIOSH-approved respirator, such as a type N95, is recommended, especially when handling the powder form or if aerosols are generated.[3][7]

Operational Plan: Step-by-Step Handling Procedure

A structured workflow is critical for ensuring safety and experimental integrity when handling **3,5-Dihydroxybenzyl alcohol**.

1. Preparation and Engineering Controls:

- Always handle **3,5-Dihydroxybenzyl alcohol** in a well-ventilated area.[5][8][9]
- For procedures that may generate dust or aerosols, such as weighing the powder or preparing solutions, use a certified chemical fume hood.[9]

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[2\]](#)

2. Handling the Compound:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Do not breathe in the dust.[\[1\]](#)[\[2\]](#)
- When weighing, do so carefully to minimize dust generation.
- Keep the container tightly closed when not in use.[\[5\]](#)[\[8\]](#)

3. Post-Experiment:

- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[8\]](#)
- Decontaminate all surfaces and equipment that have come into contact with the chemical.
- Remove PPE in the correct order to avoid cross-contamination.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. [2] [8] If eye irritation persists, get medical advice/attention. [1] [2]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. [1] [2] If skin irritation occurs, get medical advice/attention. [1] [2]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. [1] [2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention. [1] [2]
Ingestion	Clean mouth with water and get medical attention. [1] [2] Do NOT induce vomiting without medical advice. [8]

Disposal Plan

Proper disposal of chemical waste is crucial to protect the environment and comply with regulations.

Waste Categorization:

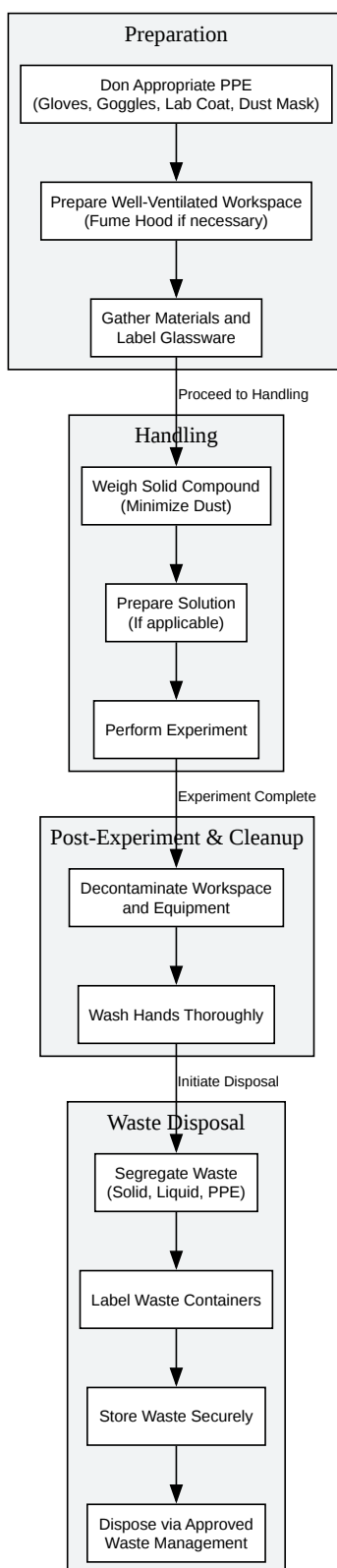
- Solid Waste: Unused **3,5-Dihydroxybenzyl alcohol** powder and any contaminated materials such as weighing paper or disposable equipment.
- Liquid Waste: Solutions containing **3,5-Dihydroxybenzyl alcohol** and any solvents used for rinsing contaminated glassware.
- Contaminated PPE: Used gloves, disposable lab coats, and dust masks.

Disposal Procedures:

- Segregation: All waste streams must be segregated from general laboratory waste.
- Labeling: All waste containers must be clearly labeled with the contents, including the full chemical name and associated hazards.
- Containment: Solid waste should be collected in a designated, sealed container. Liquid waste should be stored in a compatible, sealed, and leak-proof container.
- Disposal: Dispose of all waste in accordance with federal, state, and local regulations.^[8] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^[1] Do not empty into drains.^[1]

Experimental Workflow Diagram

The following diagram illustrates the key workflow for the safe handling of **3,5-Dihydroxybenzyl alcohol** from receipt of the chemical to the disposal of waste.



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